

Safe Disposal of 4-Methyl-3-decen-5-ol: A Procedural Guide

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Compound of Interest

Compound Name: 4-Methyl-3-decen-5-ol

Cat. No.: B1237749

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **4-Methyl-3-decen-5-ol**, ensuring the safety of laboratory personnel and the protection of the environment. This document outlines the necessary operational and disposal plans, offering step-by-step guidance for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Protocols

Prior to handling **4-Methyl-3-decen-5-ol**, it is crucial to be familiar with its potential hazards and the necessary safety precautions. This chemical is classified as very toxic to aquatic life, with long-lasting effects.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves.[\[3\]](#)
- Eye Protection: Use safety glasses or goggles to avoid eye contact.[\[3\]](#)
- Lab Coat: A standard lab coat should be worn to protect from skin contact.[\[3\]](#)

Handling Procedures:

- Work in a well-ventilated area to avoid breathing in mists, gases, or vapors.[\[3\]](#)
- Avoid direct contact with skin and eyes.[\[3\]](#)

- Prevent the formation of dust and aerosols.[3]
- Use non-sparking tools to prevent ignition sources.[3]
- Ensure all sources of ignition are removed from the handling area.[3]

II. Quantitative Data for 4-Methyl-3-decen-5-ol

The following table summarizes key quantitative data for **4-Methyl-3-decen-5-ol**, which is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ O
Molecular Weight	170.29 g/mol
Appearance	Clear colourless to pale yellow liquid
Boiling Point	227.85 °C at 101.325 kPa
Flash Point	83 °C at 101.325 Pa
Water Solubility	63 mg/L at 20 °C
log Pow	3.9 at 30 °C
Vapor Pressure	1.1 Pa at 20 °C
Density	0.845 g/cm ³ at 20 °C
Toxicity to Fish (LC50)	3 mg a.i./L - 96 h (Pimephales promelas)
Toxicity to Daphnia (EC50)	0.4 mg a.i./L - 48 h (Daphnia magna)
Toxicity to Algae (EC50)	1.4 mg/L - 72 h (Pseudokirchneriella subcapitata)

III. Step-by-Step Disposal Procedure

The proper disposal of **4-Methyl-3-decen-5-ol** is critical to prevent environmental contamination. This material and its container must be disposed of as hazardous waste.

Step 1: Waste Collection

- Collect waste **4-Methyl-3-decen-5-ol** and any contaminated materials (e.g., paper towels, gloves) in a designated, compatible, and properly sealed waste container.
- The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "**4-Methyl-3-decen-5-ol**".
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

Step 2: Spill Management and Cleanup

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[\[3\]](#)
- Containment: Prevent further spillage or leakage if it is safe to do so.[\[3\]](#) Do not allow the chemical to enter drains or waterways.[\[3\]](#)
- Absorption: For small spills, absorb the chemical with an inert absorbent material such as dry clay, sand, or diatomaceous earth.[\[4\]](#)
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[\[3\]](#)
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water. Collect all cleaning materials as hazardous waste.

Step 3: Storage of Waste

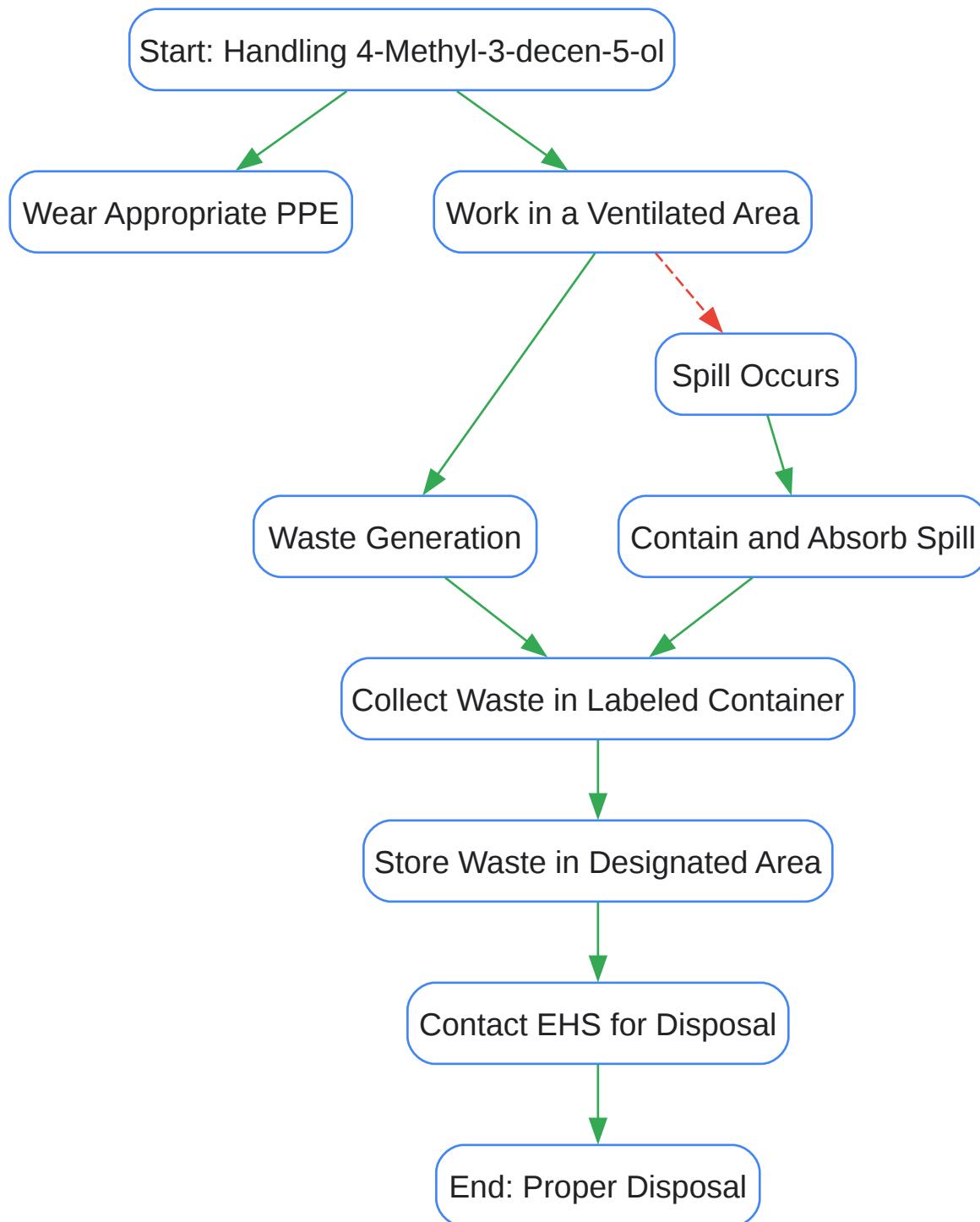
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
- The storage area should be cool and dry.

Step 4: Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all local, regional, and national regulations for the transportation and disposal of hazardous chemical waste.[1][3]
- Never attempt to dispose of **4-Methyl-3-decen-5-ol** down the drain or in regular trash.[3]

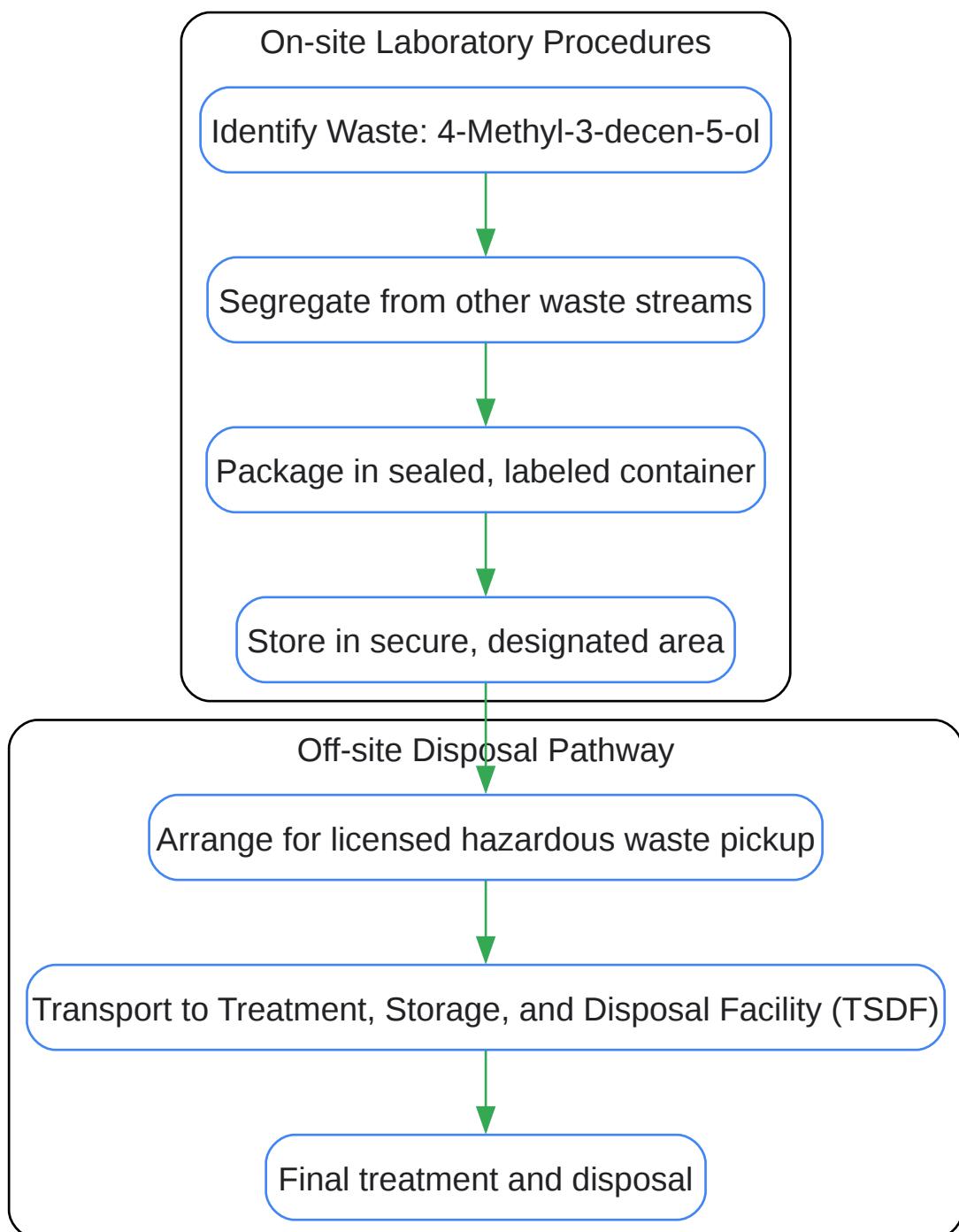
IV. Experimental Workflow and Disposal Pathway

The following diagrams illustrate the logical relationships in the handling and disposal process of **4-Methyl-3-decen-5-ol**.



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Caption: Workflow for handling and disposal of **4-Methyl-3-decen-5-ol**.



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Caption: Disposal pathway for **4-Methyl-3-decen-5-ol** waste.

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